

# In-Depth Technical Guide to the Material Safety of 4,5-Dichloropyrimidine

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## Compound of Interest

Compound Name: 4,5-Dichloropyrimidine

Cat. No.: B1313364

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This technical guide provides a comprehensive overview of the material safety data for **4,5-Dichloropyrimidine** (CAS No: 6554-61-6). The information is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge for its safe handling and use in a laboratory setting. This document summarizes key physical, chemical, and toxicological properties, alongside detailed experimental protocols for safe handling.

## Core Properties of 4,5-Dichloropyrimidine

**4,5-Dichloropyrimidine** is a halogenated pyrimidine derivative used as a building block in organic synthesis, particularly in the development of pharmaceutical compounds. Its chemical structure and properties are summarized below.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>2</sub> Cl <sub>2</sub> N <sub>2</sub>
Molecular Weight	148.98 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	82 °C at 34 Torr
Density	1.493 ± 0.06 g/cm <sup>3</sup> (Predicted)
pKa	-1.41 ± 0.16 (Predicted)
Storage Temperature	2-8°C under an inert gas (nitrogen or Argon)

## Toxicological and Hazard Information

While specific quantitative toxicological data such as LD50 or LC50 values for **4,5-Dichloropyrimidine** are not readily available in the public domain, the compound is classified with several hazards based on available safety data sheets. The hazard statements and precautionary measures are summarized in the following tables.

### Hazard Identification:

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed
Acute Toxicity, Inhalation	Category 4	Warning	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation

### Precautionary Statements:

Category	Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
Prevention	P264	Wash skin thoroughly after handling.
Prevention	P270	Do not eat, drink or smoke when using this product.
Prevention	P271	Use only outdoors or in a well-ventilated area.
Prevention	P280	Wear protective gloves/protective clothing/ eye protection/ face protection.
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.
Response	P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
Response	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
Disposal	P501	Dispose of contents/container to an approved waste disposal

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## Experimental Protocols for Safe Handling

Given the hazardous nature of **4,5-Dichloropyrimidine**, strict adherence to safety protocols is mandatory. The following section outlines detailed methodologies for its safe handling in a research environment.

### 1. Engineering Controls:

- Fume Hood: All work with **4,5-Dichloropyrimidine**, including weighing, transferring, and reactions, must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ventilation: Ensure adequate general laboratory ventilation to supplement the local exhaust of the fume hood.
- Eyewash Station and Safety Shower: An operational and easily accessible eyewash station and safety shower must be located in the immediate vicinity of the work area.

### 2. Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles that provide a complete seal around the eyes are required. A face shield should be worn in addition to goggles when there is a risk of splashing.
- Hand Protection: Wear chemically resistant gloves, such as nitrile or neoprene gloves. Inspect gloves for any signs of degradation or perforation before each use. Change gloves immediately if they become contaminated.
- Skin and Body Protection: A lab coat that fastens securely is mandatory. For larger quantities or procedures with a higher risk of splashing, a chemically resistant apron over the lab coat is recommended.
- Respiratory Protection: If there is a potential for exposure outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

### 3. Handling and Storage Procedures:

- Weighing: Weigh the required amount of **4,5-Dichloropyrimidine** in a fume hood. Use a disposable weighing boat or weigh directly into the reaction vessel to minimize contamination.
- Transfers: Use a syringe or a cannula for liquid transfers to minimize the risk of spills and aerosol formation.
- Storage: Store **4,5-Dichloropyrimidine** in its original, tightly sealed container in a designated, well-ventilated, and cool (2-8°C) storage area, away from incompatible materials such as strong oxidizing agents and strong acids. The storage area should be clearly labeled with the appropriate hazard warnings.
- Inert Atmosphere: As recommended, store the compound under an inert atmosphere (e.g., nitrogen or argon) to maintain its quality.

### 4. Spill and Emergency Procedures:

- Minor Spills (in a fume hood):
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, absorb the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
  - Collect the contaminated absorbent material into a sealed, labeled container for hazardous waste disposal.
  - Decontaminate the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water.
- Major Spills (outside a fume hood):
  - Evacuate the laboratory immediately and alert others.
  - Close the laboratory doors and prevent entry.

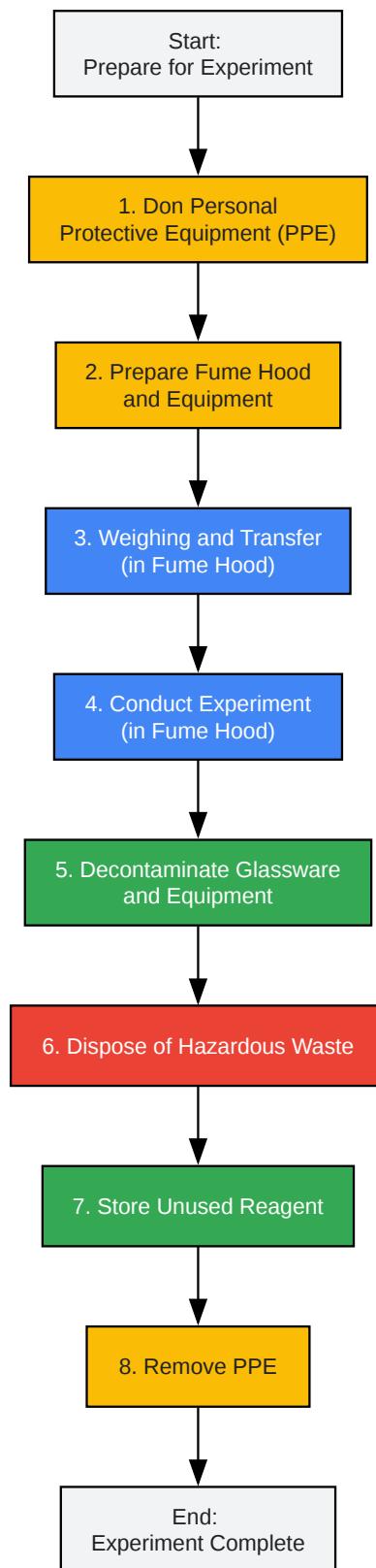
- Contact the institution's emergency response team or environmental health and safety department.
- Provide details of the spilled substance from a safe distance.

#### 5. Waste Disposal:

- All waste materials contaminated with **4,5-Dichloropyrimidine**, including empty containers, disposable labware, and spill cleanup materials, must be disposed of as hazardous waste.
- Collect waste in a designated, properly labeled, and sealed container.
- Follow all institutional, local, and national regulations for hazardous waste disposal.

## Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **4,5-Dichloropyrimidine** in a laboratory setting.



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Caption: Workflow for the safe handling of **4,5-Dichloropyrimidine**.

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